

safe handling and storage of 1-Diazo-2-butanone

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Compound of Interest

Compound Name: 1-Diazo-2-butanone

Cat. No.: B8460531

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Disclaimer: **1-Diazo-2-butanone** is a hazardous chemical that is presumed to be toxic and potentially explosive. The information provided here is intended for trained research, scientific, and drug development professionals only. It is not a substitute for a thorough risk assessment, institutional safety protocols, or guidance from your Environmental Health & Safety (EHS) department. Always consult the latest Safety Data Sheet (SDS) before handling this compound.

Frequently Asked Questions (FAQs)

General Information

Q1: What is **1-Diazo-2-butanone**? A1: **1-Diazo-2-butanone**, also known as diazomethyl ethyl ketone, is an organic compound belonging to the diazoketone class.^[1] It is a valuable reagent in organic synthesis, often used in reactions like the Wolff rearrangement, cycloadditions, and insertion reactions. Its chemical formula is C₄H₆N₂O.^[1]

Q2: What are the primary chemical and physical properties of **1-Diazo-2-butanone**? A2: Key properties are summarized in the table below. This data is essential for understanding its behavior under laboratory conditions.

Hazards and Safety Precautions

Q3: What are the main hazards associated with **1-Diazo-2-butanone**? A3: Diazo compounds are known to be toxic and potentially explosive.^[2] They can be sensitive to heat, shock, friction, and light. When heated to decomposition, **1-Diazo-2-butanone** can emit toxic vapors of nitrogen oxides (NO_x).^[3] It is also a skin irritant, and direct contact should be avoided.^[4]

Q4: What Personal Protective Equipment (PPE) is required when handling **1-Diazo-2-butanone**? A4: A comprehensive PPE strategy is critical. This includes:

- Eye Protection: Safety goggles with side shields or a face shield.
- Hand Protection: Chemically resistant gloves (e.g., nitrile). Contaminated gloves must be disposed of properly after use.[\[5\]](#)
- Body Protection: A flame-retardant lab coat and closed-toe shoes are mandatory. Impervious clothing may be required depending on the scale of the experiment.[\[5\]](#)
- Respiratory Protection: All work must be conducted in a certified chemical fume hood to avoid inhalation of vapors.[\[5\]](#)

Handling and Storage

Q5: What are the proper procedures for storing **1-Diazo-2-butanone**? A5: Proper storage is crucial to maintain stability and prevent accidents.

- Temperature: Store in a cool, dark location. Refrigeration is often recommended, but consult the supplier's specific instructions.
- Ventilation: Store in a well-ventilated area designated for flammable and reactive materials.[\[6\]](#)
- Container: Keep the container tightly sealed to prevent evaporation and exposure to moisture.[\[7\]](#)
- Ignition Sources: Keep away from all sources of heat, sparks, open flames, and direct sunlight.[\[5\]](#)[\[8\]](#)

Q6: What materials are incompatible with **1-Diazo-2-butanone**? A6: Avoid contact with strong acids, strong bases, strong oxidizing agents, and strong reducing agents.[\[6\]](#) Contact with these materials can lead to rapid decomposition and potentially an explosion.

Emergency Procedures and Disposal

Q7: What is the correct response to a **1-Diazo-2-butanone** spill? A7: In case of a spill, evacuate the immediate area and alert your supervisor and EHS department. If it is safe to do so, turn off all ignition sources.[9] For small spills, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in a suitable, closed container for hazardous waste disposal.[5][6] Use non-sparking tools for cleanup.[6]

Q8: How should **1-Diazo-2-butanone** waste be disposed of? A8: All waste containing **1-Diazo-2-butanone** must be treated as hazardous waste. It should never be disposed of down the drain or in regular trash.[7] Collect all waste in clearly labeled, sealed containers.[9] Arrange for disposal through your institution's licensed hazardous waste disposal service.[10]

Data Presentation

Table 1: Physicochemical Properties of **1-Diazo-2-butanone**

Property	Value	Source
CAS Number	6831-84-1	[1]
Molecular Formula	C ₄ H ₆ N ₂ O	[1]
Molecular Weight	98.10 g/mol	[1][11]
IUPAC Name	1-diazobutan-2-one	[1][11]
Exact Mass	98.048012819 Da	[1][11]
Complexity	113	[1][11]
Hydrogen Bond Acceptor Count	2	[11]
Rotatable Bond Count	2	[11]

Experimental Protocols

Protocol: Preparation of a Dilute Solution of **1-Diazo-2-butanone** for Reaction

Safety Notice: This protocol is for handling a pre-synthesized stock of **1-Diazo-2-butanone**. It is not a synthesis protocol. This procedure must be performed inside a certified chemical fume

hood with a blast shield. The user must wear all required PPE.

Objective: To safely prepare a dilute solution of **1-Diazo-2-butanone** in an appropriate solvent for subsequent reaction.

Materials:

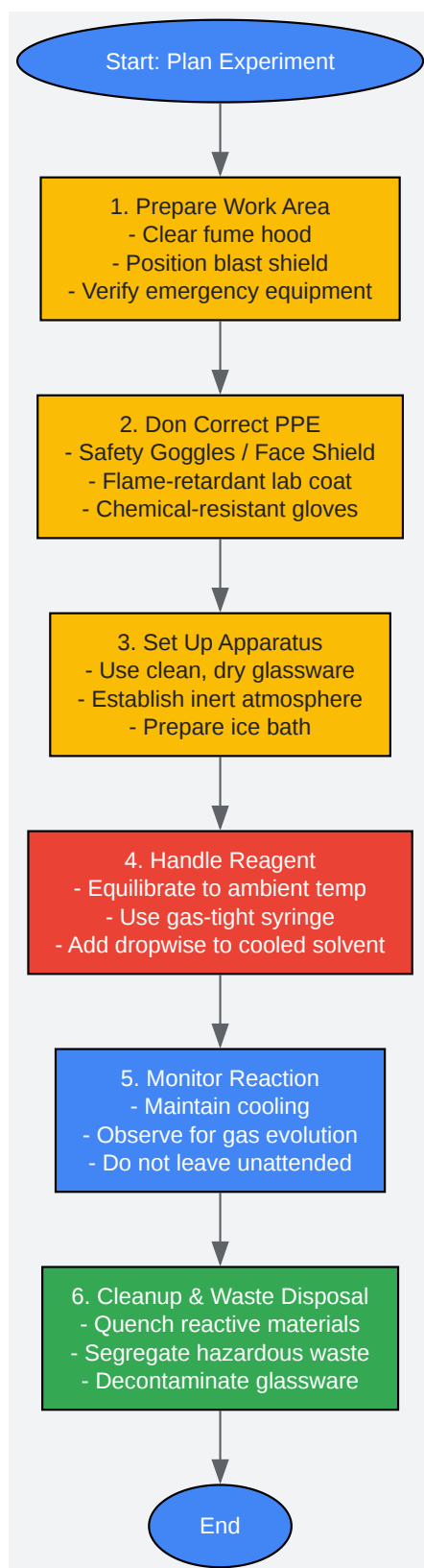
- **1-Diazo-2-butanone** (stored under recommended conditions)
- Anhydrous diethyl ether (or other suitable, dry solvent)
- Gas-tight syringe
- Dry, nitrogen-flushed reaction flask equipped with a magnetic stir bar and septum
- Ice bath

Methodology:

- Preparation: Ensure the fume hood is clean and free of clutter. Place a blast shield in front of the experimental setup.
- Inert Atmosphere: Place the reaction flask in an ice bath on a magnetic stirrer. Purge the flask with an inert gas (e.g., nitrogen or argon) for 5-10 minutes.
- Solvent Addition: Using a dry syringe, transfer the required volume of anhydrous diethyl ether to the reaction flask.
- Reagent Transfer: Allow the container of **1-Diazo-2-butanone** to equilibrate to the temperature of the fume hood before opening to avoid moisture condensation.
- Slow Addition: Using a clean, dry, gas-tight syringe, carefully draw the required volume of **1-Diazo-2-butanone**. Slowly add it dropwise to the cooled, stirring solvent in the reaction flask. A slow rate of addition is crucial to control any potential exotherm.
- Homogenization: Allow the solution to stir at 0 °C for 5-10 minutes to ensure it is homogeneous before proceeding with the subsequent reaction steps.

- Cleanup: Immediately rinse the syringe with a suitable quenching agent (e.g., dilute acetic acid in an appropriate solvent) inside the fume hood before cleaning. Dispose of the rinse solution as hazardous waste.

Visualizations



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Caption: Workflow for the safe handling of **1-Diazo-2-butanone** in a laboratory setting.



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Caption: Decision tree for responding to a **1-Diazo-2-butanone** spill.

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